

# Dibromsalan spectroscopic characterization methods

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## Compound Focus: Dibromsalan

CAS No.: 87-12-7

Cat. No.: S563032

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## Chemical Profile of Dibromsalan

**Dibromsalan**, also known as 5-bromo-N-(4-bromophenyl)-2-hydroxybenzamide, is a halogenated salicylanilide [1]. Its core structure consists of two aromatic rings linked by an amide bond, with bromine atoms at specific positions that define its chemical properties [1].

The table below summarizes its key identifiers:

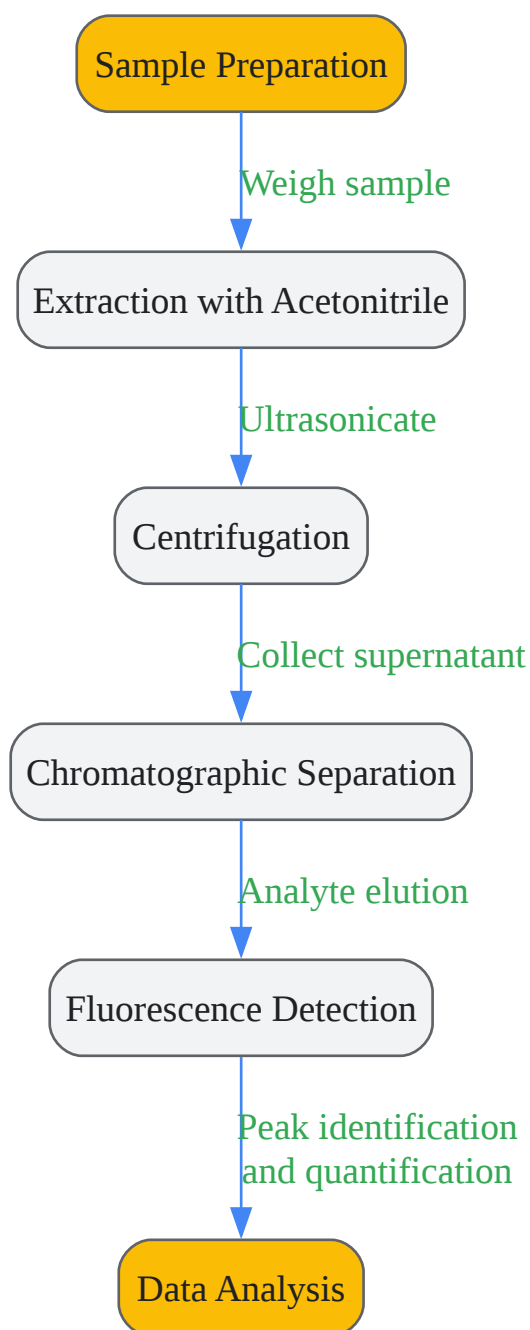
Property	Description
Systematic Name	5-bromo-N-(4-bromophenyl)-2-hydroxybenzamide [2] [1]
CAS Registry Number	87-12-7 [1]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> Br <sub>2</sub> NO <sub>2</sub> [2] [1] [3]
Molecular Weight	371.02 g/mol [1]
SMILES	C1=CC(=CC=C1NC(=O)C2=C(C=CC(=C2)Br)O)Br [1] [3]
InChI Key	CTFFKFYWSOSIAA-UHFFFAOYSA-N [3]

## Primary Analytical Method: HPLC-FLD

The most robust and well-documented analytical method for **Dibromsalan** is a High-Performance Liquid Chromatography method coupled with a Fluorescence Detector (HPLC-FLD), developed for its determination in cosmetic products [4].

## Experimental Protocol

The following workflow illustrates the key steps in the analytical process:



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- **Sample Preparation:** An exact amount of the cosmetic product is weighed. The analytes are then **extracted using acetonitrile** as the solvent, typically assisted by ultrasonication to ensure complete dissolution and extraction from the complex cosmetic matrix [4].
- **Instrumental Configuration:**
  - **Chromatograph:** High-Performance Liquid Chromatography (HPLC) system.
  - **Detector:** Fluorescence Detector (FLD). The specific excitation and emission wavelengths were optimized in the method but are not explicitly stated in the abstract [4].

- **Column:** A **T3 column** was used for separation [4]. This is a type of reverse-phase C18 column designed to retain very polar compounds.
- **Mobile Phase:** A gradient elution program with a mixture of:
  - **Eluent A:** 0.1% formic acid in water [4].
  - **Eluent B:** Acetonitrile [4].
  - The gradient started with a higher proportion of aqueous phase (50%) and increased the organic (acetonitrile) proportion over time to elute the different salicylanilides [4].
- **Column Temperature:** The temperature was optimized for performance, though the specific value is not listed in the abstract [4].

## Analytical Performance Data

This HPLC-FLD method has been rigorously validated, demonstrating high performance as summarized below:

Performance Parameter	Result for Dibromsalan
Linear Range	200 - 5000 $\mu\text{g kg}^{-1}$ [4]
Correlation Coefficient ( $R^2$ )	> 0.9996 [4]
Limit of Detection (LOD)	13.8 - 42.9 $\mu\text{g kg}^{-1}$ (range for the 7 salicylanilides) [4]
Limit of Quantification (LOQ)	46.0 - 143 $\mu\text{g kg}^{-1}$ (range for the 7 salicylanilides) [4]
Recovery	70% - 110% (range for the 7 salicylanilides) [4]
Precision (RSD)	< 13% [4]

## Other Characterization Techniques & Data Gaps

While the HPLC-FLD method is established for quantification, a full spectroscopic characterization of **Dibromsalan** requires data from several other techniques:

- **Mass Spectrometry (MS):** According to PubChem Lite, the predicted monoisotopic mass is **370.89795 Daltons** [3]. The page also lists predicted collision cross-section (CCS) values for various

adducts, which are valuable for identification using liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS) [3]. For example, the  $[M+H]^+$  adduct has an  $m/z$  of 369.90728 [3].

- **Missing Spectroscopic Data:** The search results did not provide experimental data or detailed protocols for other key characterization techniques, including:
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy** (for confirming molecular structure and purity).
  - **Infrared (IR) Spectroscopy** (for identifying functional groups like amide, hydroxyl, and C-Br bonds).
  - **Ultraviolet-Visible (UV-Vis) Spectroscopy** (for characterizing the chromophores of the molecule).

## Recommendations for Further Research

To obtain a complete spectroscopic profile of **Dibromsalan**, consider these steps:

- **Consult Specialized Databases:** Search in-depth spectral databases such as SciFinder Reaxys, or the NIST Mass Spectrometry Data Center, which often contain curated NMR, MS, and IR spectra for a vast number of compounds.
- **Review Foundational Literature:** The methods and data you need may be available in older, foundational chemistry literature from the 1960s-1980s, when the compound was first synthesized and studied. The commercial supplier webpage mentions studies from the 1950s and 1960s exploring its anti-infective properties [1].
- **Experimental Determination:** If the data is unavailable, you would need to obtain a pure standard and perform the characterization using NMR, IR, and MS to build your own comprehensive spectral library.

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## References

1. Buy Dibromsalan | 87-12-7 [smolecule.com]
2. 5-Bromo-N-(4-bromophenyl)-2-hydroxybenzamide - PubChem [pubchem.ncbi.nlm.nih.gov]

3. Dibromsalan (C13H9Br2NO2) [pubchemlite.lcsb.uni.lu]

4. Determination of seven restricted halogenated salicylanilides in... [pubs.rsc.org]

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